

A Technical Guide to 2,3-Dihydroxypropyl Methacrylate for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dihydroxypropyl methacrylate

Cat. No.: B7721761

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **2,3-Dihydroxypropyl methacrylate** (DHPMA), also known as glyceryl monomethacrylate (GMA), a versatile monomer crucial for the development of advanced biomaterials and polymer systems. Its unique structure, featuring a polymerizable methacrylate group and a hydrophilic diol, makes it an essential component in hydrogel synthesis, drug delivery systems, and biocompatible coatings.

Commercial Availability

2,3-Dihydroxypropyl methacrylate is available for research purposes from a variety of chemical suppliers. These companies offer the monomer in different quantities and purities, often with inhibitors to prevent premature polymerization. When selecting a supplier, it is crucial to consider the purity of the monomer, as the presence of isomers, such as 1,3-dihydroxypropyl methacrylate, can influence polymerization kinetics and the final properties of the material.^[1]

Table 1: Commercial Suppliers of **2,3-Dihydroxypropyl Methacrylate**

Supplier	Available Quantities	Notes
--INVALID-LINK--	Research quantities	Provides detailed product information including CAS number and molecular weight. [2]
--INVALID-LINK--	Research to bulk quantities	Offers the compound for biomedical applications, particularly in drug delivery systems.[3]
--INVALID-LINK--	25g, and other research quantities	Marketed as Glycerol Monomethacrylate, highlighted for its use in hydrogel preparation.[4][5]
--INVALID-LINK--	25g	Distributes Polysciences' Glycerol Monomethacrylate.[4]
--INVALID-LINK--	Research quantities	Emphasizes its importance in biomaterials for applications like drug delivery and tissue engineering.[1]
--INVALID-LINK--	Inquire for quantities	A manufacturer of chemical reagents since 1992.[6]
Various Chinese Manufacturers	Bulk quantities	China is a significant hub for chemical manufacturing, offering competitive pricing.[7]

Physicochemical Properties

Understanding the physicochemical properties of DHPMA is fundamental to its application in research and development.

Table 2: Physicochemical Data of **2,3-Dihydroxypropyl Methacrylate**

Property	Value	Source
CAS Number	5919-74-4	[1] [2] [3]
Molecular Formula	C ₇ H ₁₂ O ₄	[2] [3]
Molecular Weight	160.17 g/mol	[1] [2] [3]
Boiling Point	140°C at 0.6 mmHg	[3]
Refractive Index (n _{20/D})	1.470	[3]
Hydrogen Bond Donor Count	2	[2]

Key Research Applications

The bifunctional nature of DHPMA, combining a reactive vinyl group with two hydrophilic hydroxyl groups, makes it a valuable monomer in various research fields:

- **Hydrogels:** DHPMA is extensively used to synthesize hydrogels, which are three-dimensional polymer networks capable of absorbing large amounts of water.[\[4\]](#)[\[8\]](#) These hydrogels are investigated for applications such as contact lenses, wound dressings, and controlled drug release systems.[\[8\]](#)
- **Biocompatible Materials:** Due to its structural similarity to natural glycerol, polymers derived from DHPMA are often non-toxic and non-immunogenic, making them suitable for creating biocompatible materials for medical devices and tissue engineering scaffolds.[\[1\]](#)
- **Drug Delivery:** The hydrophilic matrix of DHPMA-based hydrogels allows for the controlled and sustained release of therapeutic agents.[\[1\]](#)[\[3\]](#)
- **Dental and Medical Materials:** It is a component in the formulation of dental resins and other biocompatible devices.[\[1\]](#)[\[5\]](#)
- **Coatings and Adhesives:** In materials science, DHPMA is used in radiation-curing systems for coatings, inks, and adhesives, providing hydrophilicity, good adhesion, and flexibility.[\[8\]](#)

Experimental Protocols

Example Protocol: Synthesis of a Poly(2,3-dihydroxypropyl methacrylate) Hydrogel

This protocol outlines a typical free-radical polymerization method to synthesize a DHPMA hydrogel, a common procedure in biomaterials research.

Materials:

- **2,3-Dihydroxypropyl methacrylate** (DHPMA) monomer
- Cross-linking agent (e.g., ethylene glycol dimethacrylate, EGDMA)
- Photoinitiator (e.g., 2-hydroxy-2-methylpropiophenone)
- Phosphate-buffered saline (PBS) or deionized water
- UV light source (365 nm)

Procedure:

- **Monomer Solution Preparation:** In a suitable vessel, prepare the monomer solution by mixing DHPMA with the desired molar ratio of the cross-linking agent, EGDMA.
- **Initiator Addition:** Add the photoinitiator to the monomer mixture at a specific concentration (e.g., 0.5 mol% relative to the monomer). Ensure the initiator is completely dissolved, which can be facilitated by gentle vortexing or sonication.
- **Molding:** Transfer the solution into a mold of the desired shape and dimensions for the hydrogel.
- **Photopolymerization:** Expose the mold to UV radiation (e.g., at an intensity of less than 20 mW/cm²) for a sufficient duration (e.g., 5-10 minutes) to ensure complete polymerization.^[9] The exact time will depend on the initiator concentration and light intensity.
- **Hydration and Purification:** After polymerization, carefully remove the hydrogel from the mold. Submerge it in a large volume of PBS or deionized water to swell and to leach out any

unreacted monomers or initiator. The washing solution should be exchanged several times over a period of 48-72 hours to ensure complete purification.

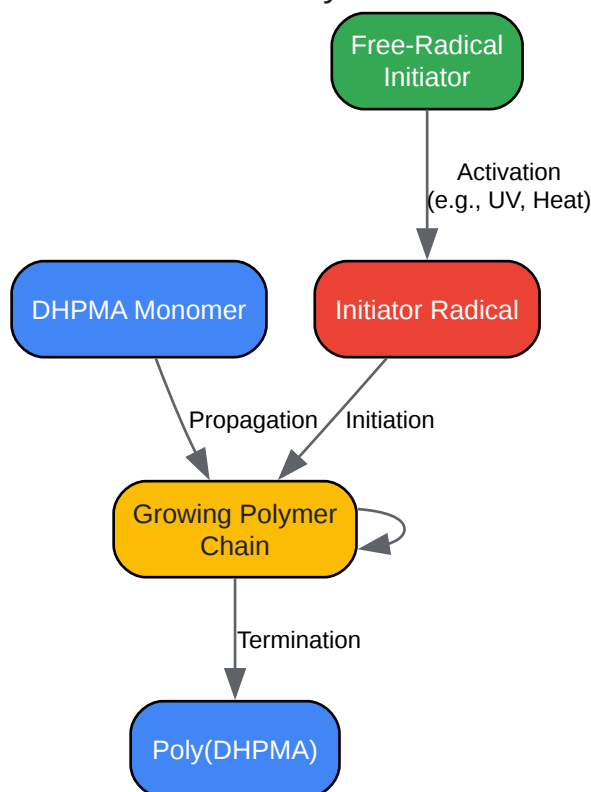
- Characterization: The resulting hydrogel can then be characterized for its swelling behavior, mechanical properties, and biocompatibility using various analytical techniques.

Visualizing Workflows and Pathways

Synthesis of a DHPMA-based Polymer

The following diagram illustrates the general free-radical polymerization process for creating a linear poly(DHPMA) chain.

General Free-Radical Polymerization of DHPMA



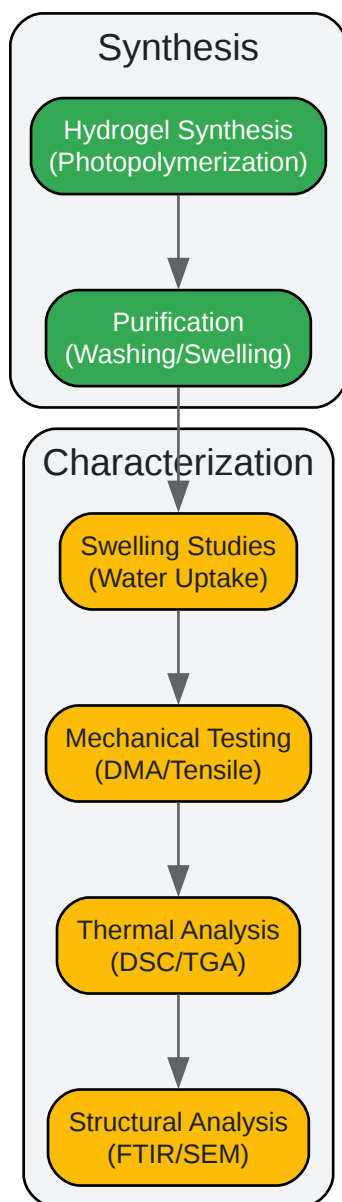
[Click to download full resolution via product page](#)

Caption: Free-Radical Polymerization of DHPMA.

Hydrogel Characterization Workflow

This diagram outlines a typical experimental workflow for the characterization of a newly synthesized hydrogel.

Hydrogel Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Hydrogel Characterization Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Dihydroxypropyl methacrylate | 5919-74-4 | Benchchem [benchchem.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. bocsci.com [bocsci.com]
- 4. Polysciences, Inc. Glycerol Monomethacrylate, 25g, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 5. polysciences.com [polysciences.com]
- 6. CAS # 5919-74-4, 2,3-Dihydroxypropyl methacrylate, Dihydroxypropyl methacrylate, Glyceryl methacrylate - chemBlink [chemblink.com]
- 7. nbino.com [nbino.com]
- 8. 2,3-Dihydroxypropyl Methacrylate - Natural Micron Pharm Tech [nmpharmtech.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to 2,3-Dihydroxypropyl Methacrylate for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721761#commercial-suppliers-of-2-3-dihydroxypropyl-methacrylate-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com